

# Personal protective equipment for handling 2-Methyl-3-hexanone

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## Compound of Interest

Compound Name: 2-Methyl-3-hexanone

Cat. No.: B1206162

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## Essential Safety and Handling Guide for 2-Methyl-3-hexanone

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-Methyl-3-hexanone** (CAS No. 7379-12-6). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Summary

**2-Methyl-3-hexanone** is a flammable liquid and vapor that can cause skin and eye irritation.[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[4\]](#) Inhalation may lead to respiratory irritation, and symptoms of overexposure can include headache, dizziness, tiredness, nausea, and vomiting.[\[5\]](#)[\[6\]](#) It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

## Personal Protective Equipment (PPE)

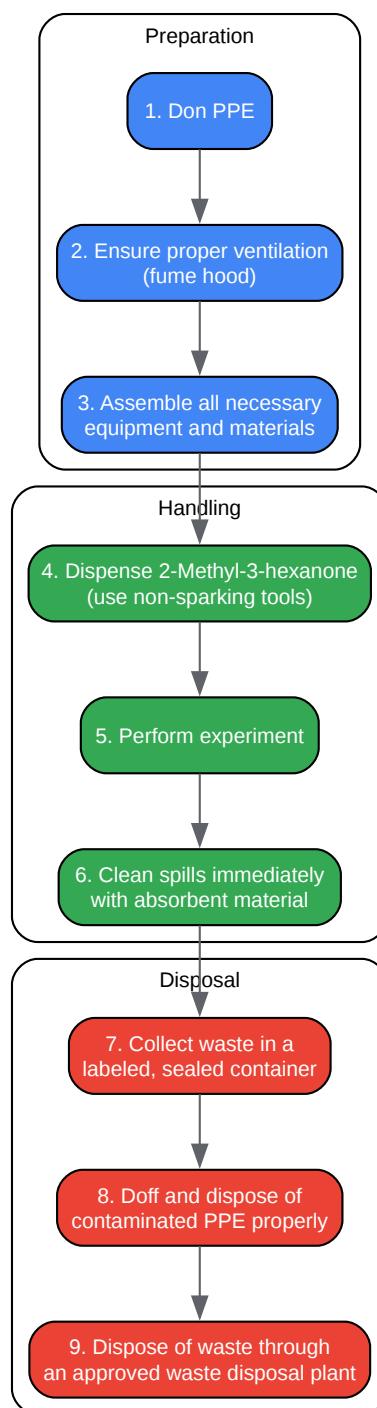
The following table summarizes the required personal protective equipment for handling **2-Methyl-3-hexanone**.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or splash goggles. <a href="#">[7]</a> Approved under standards such as NIOSH (US) or EN 166 (EU).	To prevent eye irritation from splashes or vapors. <a href="#">[1]</a> <a href="#">[7]</a>
Skin Protection	Chemical-resistant gloves (inspect before use). <a href="#">[8]</a> <a href="#">[9]</a> A lab coat or flame-retardant antistatic protective clothing is also necessary. <a href="#">[7]</a> <a href="#">[8]</a>	To prevent skin irritation upon contact. <a href="#">[1]</a> Contaminated clothing should be removed immediately. <a href="#">[5]</a> <a href="#">[8]</a>
Respiratory Protection	Use only in a well-ventilated area. <a href="#">[6]</a> <a href="#">[7]</a> If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator is required. <a href="#">[5]</a>	To avoid respiratory irritation and other effects of inhalation. <a href="#">[1]</a>

## Operational Workflow for Handling 2-Methyl-3-hexanone

The following diagram outlines the standard operating procedure for the safe handling of **2-Methyl-3-hexanone** from preparation to disposal.

## Operational Workflow for 2-Methyl-3-hexanone

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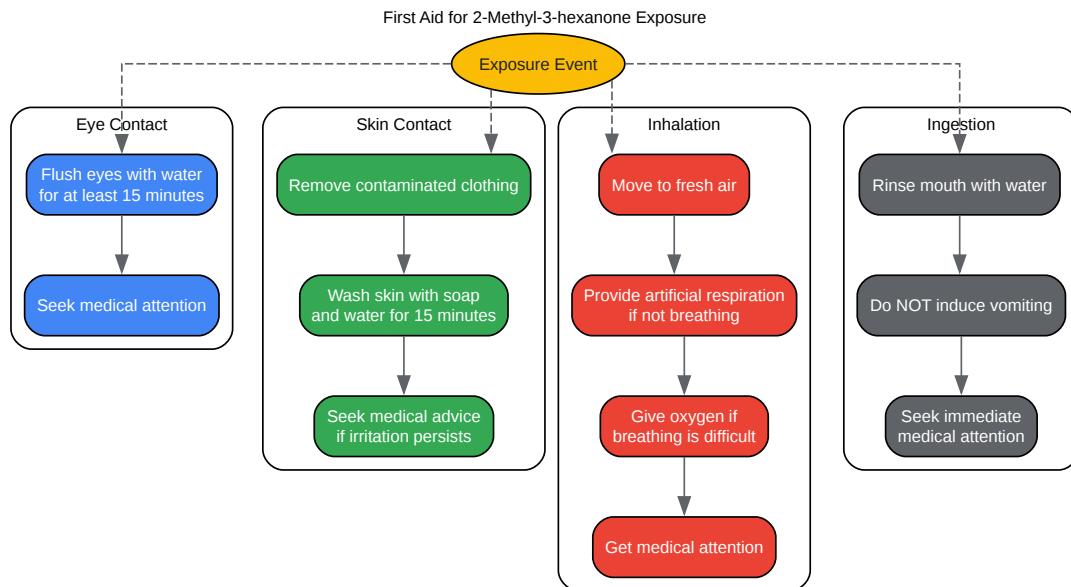
Caption: A step-by-step workflow for the safe handling of **2-Methyl-3-hexanone**.

## First Aid Measures

In case of exposure to **2-Methyl-3-hexanone**, follow these immediate first aid measures.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. <a href="#">[5]</a> <a href="#">[7]</a> Remove contact lenses if present and easy to do. <a href="#">[7]</a> Seek medical attention. <a href="#">[5]</a> <a href="#">[7]</a>
Skin Contact	Take off immediately all contaminated clothing. <a href="#">[5]</a> <a href="#">[8]</a> Wash off with soap and plenty of water for at least 15 minutes. <a href="#">[5]</a> <a href="#">[6]</a> If skin irritation persists, call a physician. <a href="#">[5]</a>
Inhalation	Move the person to fresh air. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> If not breathing, give artificial respiration. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> If breathing is difficult, give oxygen. <a href="#">[1]</a> <a href="#">[6]</a> Get medical attention if symptoms occur. <a href="#">[5]</a> <a href="#">[6]</a>
Ingestion	Clean mouth with water and drink plenty of water afterward. <a href="#">[5]</a> Do NOT induce vomiting. <a href="#">[7]</a> Seek immediate medical attention. <a href="#">[7]</a>

The following diagram illustrates the decision-making process for first aid in response to different types of exposure.



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Caption: First aid procedures for different routes of exposure to **2-Methyl-3-hexanone**.

## Storage and Disposal

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][7][8]
- Keep away from heat, sparks, open flames, and hot surfaces.[5][7][8] No smoking in the storage area.[5][8]

- Ground and bond container and receiving equipment to prevent static discharge.[5][8]
- Incompatible materials include strong oxidizing agents, acids, and bases.[5]

**Disposal:**

- Dispose of contents and container to an approved waste disposal plant.[5][6][8]
- Do not empty into drains.[2]
- Handle uncleaned containers as you would the product itself.[8] Waste material must be disposed of in accordance with national and local regulations.[8]

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## References

- 1. [aksci.com](http://aksci.com) [aksci.com]
- 2. Page loading... [wap.guidechem.com](http://wap.guidechem.com)
- 3. 2-Methyl-3-hexanone - Hazardous Agents | Haz-Map [haz-map.com](http://haz-map.com)
- 4. 2-Methyl-3-hexanone | C7H14O | CID 23847 - PubChem [pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)
- 5. [fishersci.com](http://fishersci.com) [fishersci.com]
- 6. [fishersci.com](http://fishersci.com) [fishersci.com]
- 7. [southwest.tn.edu](http://southwest.tn.edu) [southwest.tn.edu]
- 8. [sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]
- 9. [ccis.chemoventory.com](http://ccis.chemoventory.com) [ccis.chemoventory.com]
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